

Azide-PEG6-Tos alternative click chemistry reagents

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Compound Focus: Azide-PEG6-Tos

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Comparison of Click Chemistry Reagents

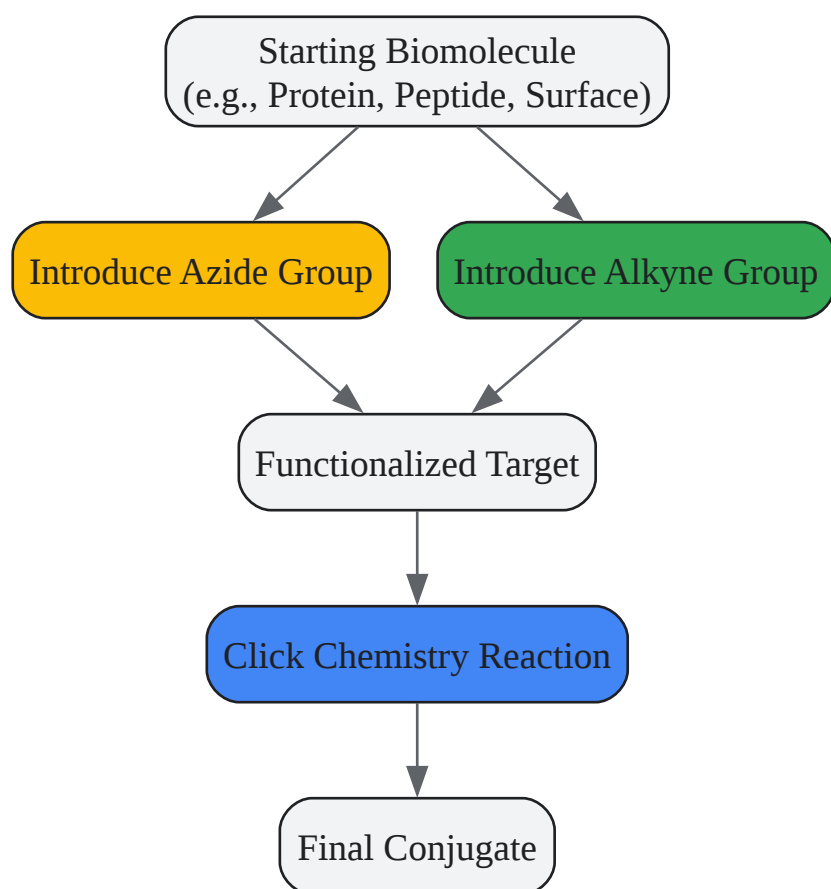
Compound Name	Functional Groups	Unique Features & Applications
Azide-PEG6-Tos [1]	Azide, Tosylate	Heterobifunctional; tosylate is good leaving group for nucleophilic substitution; non-cleavable linker.
Azide-PEG3-OH [1]	Azide, Hydroxyl	Shorter PEG chain; more hydrophilic.
Azide-PEG4-OH [1]	Azide, Hydroxyl	Intermediate PEG length; versatile.
Azido-PEG11-Amine [1]	Azide, Amine	Longer PEG chain; suitable for amine coupling.
Azide-PEG-NHS Ester [1]	Azide, NHS Ester	Reactive NHS group for stable amide bonds with primary amines.
Mal-PEG-Azide [1]	Maleimide, Azide	Maleimide allows specific thiol coupling; for protein/peptide conjugation.
PEG DBCO Derivatives [2]	DBCO, various (e.g., NHS, Maleimide)	For copper-free click chemistry with azides; better biocompatibility.

Understanding the Click Chemistry Toolbox

The alternatives to **Azide-PEG6-Tos** largely fall into two categories: those for standard copper-catalyzed reactions and those for copper-free bioorthogonal chemistry [3].

- **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** This is one of the most common click reactions [3]. It uses a copper(I) catalyst to join an azide and a terminal alkyne, forming a stable 1,2,3-triazole linkage [3] [4] [5]. The reaction is highly selective, efficient, and can be performed in water or buffers [5].
- **Copper-Free Click Chemistry:** For sensitive biological systems where copper cytotoxicity is a concern, strain-promoted azide-alkyne cycloaddition (SPAAC) is a key alternative [3] [6]. This reaction uses strained cyclooctynes (like DBCO) that react with azides without a metal catalyst [3] [6] [2].

The diagram below illustrates the general workflow for using these reagents in bioconjugation.



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How to Choose the Right Reagent

Your choice of reagent depends heavily on your experimental goals and the biomolecules you are working with.

- **Choose Azide-PEG6-Tos when** you need a heterobifunctional linker where the tosylate group can be displaced by a nucleophile (like an amine or thiol) in a first step, followed by an azide-click reaction in a second step [1].
- **Choose Azide-PEG-NHS Ester or Azido-PEG11-Amine if** your primary need is to conjugate with biomolecules via common amine-reactive chemistry [1].
- **Choose Mal-PEG-Azide for** site-specific conjugation to cysteine residues (thiol groups) in proteins or peptides [1].
- **Choose PEG DBCO derivatives for** experiments in live cells or with copper-sensitive components, as they enable catalyst-free, bioorthogonal ligation with azides [6] [2].

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References

1. Buy Azide-PEG6-Tos | 906007-10-1 | >98% [smolecule.com]
2. Large Scale GMP Manufacture of PEGs for Click Chemistry [jenkemusa.com]
3. Common Click Chemistry Reactions [bioconjugation.bocsci.com]
4. Click Chemistry [aatbio.com]
5. Introduction to click chemistry: a new method for the ... [lumiprobe.com]
6. Strain-Promoted Catalyst-Free Click Chemistry for Rapid ... [pmc.ncbi.nlm.nih.gov]

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